

Precision Profiling of Undecylcyclohexane: A Comparative Technical Guide to Mass Spectral Libraries

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Compound of Interest

Compound Name: *Undecylcyclohexane*

CAS No.: *54105-66-7*

Cat. No.: *B1584076*

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Executive Summary

Verdict: For the specific identification of **Undecylcyclohexane** (CAS 54105-66-7), the NIST/EPA/NIH Mass Spectral Library (2023 release) is the superior choice over the standalone Wiley Registry, primarily due to its integrated, curated Retention Index (RI) database.

While the Wiley Registry boasts a larger total number of spectra, the identification of long-chain alkylcyclohexanes is a problem of isomeric differentiation, not just spectral coverage. The mass spectra of

-**undecylcyclohexane** and its branched isomers (e.g., (1-methyldecyl)cyclohexane) are nearly identical. Therefore, a library that couples spectral matching with robust Kovats Retention Index (RI) data is non-negotiable for high-confidence validation.

Part 1: Technical Context & The Isomer Challenge

The Analyte: Undecylcyclohexane

- Formula:
- Molecular Weight: 238.45 Da
- Structure: A cyclohexane ring attached to a straight 11-carbon alkyl chain.

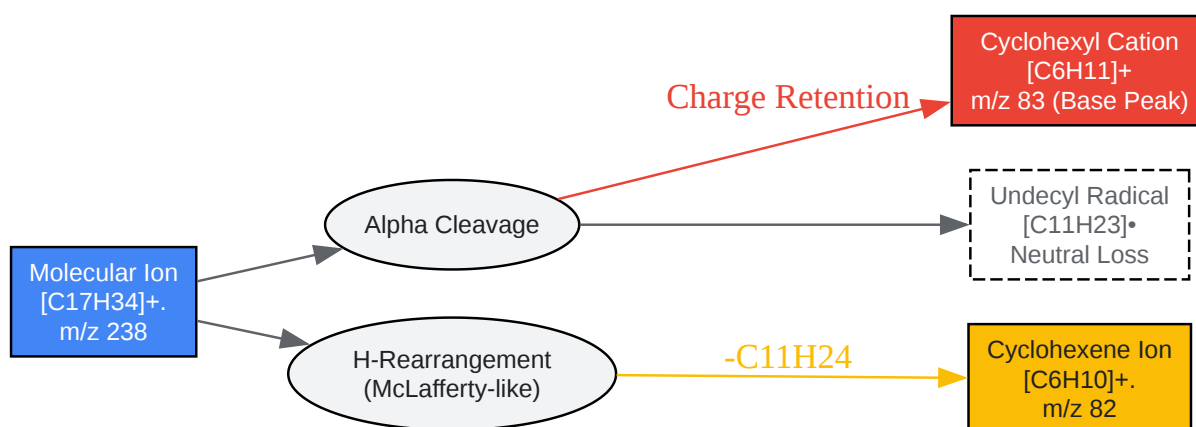
The Mass Spectral Challenge

In Electron Ionization (EI) at 70 eV, alkylcyclohexanes undergo predictable but non-specific fragmentation.

- Ring Survival: The cyclohexane ring is stable, often generating a base peak at m/z 83 () or m/z 82 ().
- Chain Loss: The molecule undergoes -bond cleavage between the ring and the alkyl chain.
- Isomer Ambiguity: The mass spectrum of **n-undecylcyclohexane** is virtually indistinguishable from other cycloalkane isomers. Relying solely on a Match Factor (SI) > 800 can lead to false positives.

Fragmentation Pathway Visualization

The following diagram illustrates the primary fragmentation logic that the library algorithms must interpret.



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Caption: Primary fragmentation pathways for **Undecylcyclohexane** in EI sources. The m/z 83 and 82 ions are diagnostic for the cyclohexane ring but not the chain length.

Part 2: Comparative Analysis (NIST vs. Wiley)

Library Coverage & Curation

Feature	NIST 23 (NIST/EPA/NIH)	Wiley Registry (12th Ed.)	Impact on Undecylcyclohexane
Total Spectra	~394,000	~815,000	Wiley has more total entries, but NIST covers all common hydrocarbons.
Curation Level	Critical. Each spectrum is manually evaluated.	High, but contains legacy data with varying noise levels.	NIST spectra for alkanes are "cleaner," reducing noise-related penalties in search algorithms.
Replicates	Extensive replicate spectra for common compounds.	Fewer replicates per compound. ^[1]	NIST allows matching against spectra acquired under slightly different tuning conditions.

The Deciding Factor: Retention Indices (RI)

This is where NIST outperforms Wiley for this specific application.

- NIST 23: Contains over 492,000 RI values (experimental and AI-predicted). For **Undecylcyclohexane**, NIST provides experimentally verified Kovats indices for standard non-polar columns (e.g., DB-5, HP-5).
- Wiley: Historically lacks the extensive, integrated RI metadata found in the NIST ecosystem.

Data Point:

- **Undecylcyclohexane** RI (DB-5/Non-polar): 1760 ± 10
- Without this RI filter, a search might return "Decylcyclohexane" (RI ~1660) or "Dodecylcyclohexane" (RI ~1860) with similar spectral match scores.

Part 3: Self-Validating Experimental Protocol

Objective: Positively identify **Undecylcyclohexane** in a complex matrix with >95% confidence.

Phase 1: Chromatographic Separation

- Column: 30m x 0.25mm ID, 5% Phenyl-methylpolysiloxane (e.g., DB-5MS or HP-5MS).
- Carrier Gas: Helium at 1.0 mL/min (constant flow).
- Oven Program:
 - Hold 60°C for 1 min.
 - Ramp 20°C/min to 300°C.
 - Hold 5 min.
- Why: Rapid ramping minimizes peak broadening for late-eluting hydrocarbons.

Phase 2: Alkane Standard Calibration (The Anchor)

You must run a C10-C25 alkane standard mix (e.g., DRH-008S-R1) under identical conditions.

- Calculate the retention times of
 - Heptadecane () and
 - Octadecane ().
- **Undecylcyclohexane** () should elute slightly before -Heptadecane () on a non-polar column due to the ring structure's slightly lower boiling point/interaction.

Phase 3: MS Acquisition & Library Search

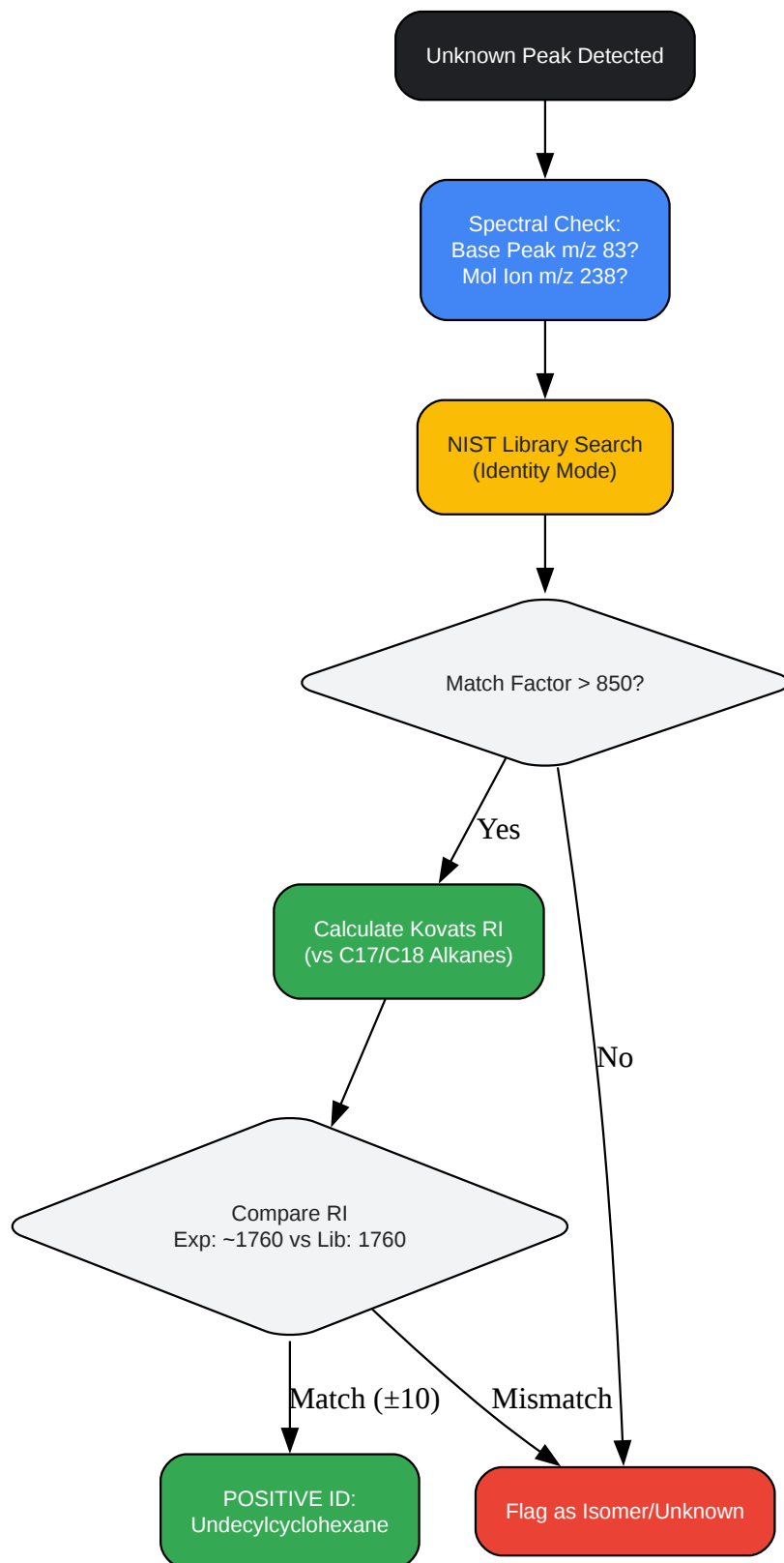
Settings:

- Source Temp: 230°C.
- Mass Range: m/z 35–450.
- Scan Rate: >3 scans/sec (to define the narrow peak).

Search Algorithm Configuration (NIST MS Search v2.4):

- Search Type: Identity (Normal).
- Penalties: Increase weighting for m/z > 100 to prioritize the weak molecular ion (m/z 238).
- RI Filter: Enable "RI Window" filtering. Set window to ± 20 units.
 - Input: Experimental RI calculated from Alkane Standard.
 - Logic: The software will penalize or exclude matches that do not fall within RI 1740–1780.

Phase 4: Validation Workflow Diagram



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Caption: Step-by-step logic flow for validating **Undecylcyclohexane**, integrating spectral data with retention index verification.

References

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- To cite this document: BenchChem. [Precision Profiling of Undecylcyclohexane: A Comparative Technical Guide to Mass Spectral Libraries]. BenchChem, [2026]. [Online PDF].

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